

solubility of alpha-Fenchol in different solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *alpha-Fenchol*

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Solubility of α -Fenchol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of α -Fenchol in various solvents. Due to its relevance in fragrance, food, and pharmaceutical industries, understanding the solubility characteristics of α -Fenchol is crucial for formulation development, efficacy, and delivery. This document compiles available quantitative and qualitative solubility data, outlines a detailed experimental protocol for solubility determination, and presents a visual workflow for the experimental process.

Quantitative Solubility Data

The solubility of α -Fenchol has been reported in several common solvents. The following tables summarize the available quantitative and qualitative data to facilitate comparison. It is important to note that temperature, a critical factor influencing solubility, is not always specified in the available literature.

Table 1: Quantitative Solubility of α -Fenchol in Various Solvents

Solvent	Solubility	Temperature (°C)	Source
Water	0.87 g/L (Predicted)	Not Specified	[1]
Water	461.4 mg/L	Not Specified	[2]
Ethanol	~16 mg/mL	Not Specified	[3]
Dimethylformamide (DMF)	~25 mg/mL	Not Specified	[3]
Dimethyl Sulfoxide (DMSO)	~16 mg/mL	Not Specified	[3]
DMF:PBS (pH 7.2) (1:2)	~0.3 mg/mL	Not Specified	[3]

Table 2: Qualitative Solubility of α -Fenchol

Solvent	Solubility Description	Source
Water	Insoluble	[4]
Water	Very slightly soluble	[5]
Alcohols	Soluble	[6]
Essential Oils	Soluble	[6]
Organic Solvents	Soluble	[6]
Vegetable Oils	Soluble	[5]
Chloroform	Sparingly Soluble	
Methanol	Slightly Soluble	

Experimental Protocol: Determination of α -Fenchol Solubility using the Shake-Flask Method

The following protocol outlines a standardized procedure for determining the equilibrium solubility of α -Fenchol in a given solvent, based on the widely accepted shake-flask method.[7]

[8][9] This method is suitable for generating reliable solubility data for non-volatile substances.

1. Materials and Equipment

- α -Fenchol (high purity)
- Solvent of interest (analytical grade)
- Glass flasks with stoppers (e.g., 50 mL)
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge
- Gas Chromatograph with Flame Ionization Detector (GC-FID)
- Syringes and syringe filters (e.g., 0.22 μ m PTFE)
- Volumetric flasks and pipettes

2. Procedure

2.1. Preparation of a Saturated Solution

- Add an excess amount of α -Fenchol to a glass flask containing a known volume of the solvent. The presence of undissolved solid is essential to ensure saturation.
- Seal the flasks to prevent solvent evaporation.
- Place the flasks in an orbital shaker set to a constant temperature (e.g., 25 °C) and agitation speed (e.g., 150 rpm).
- Equilibrate the samples for a sufficient period (typically 24-48 hours) to ensure that equilibrium solubility is reached. It is advisable to take samples at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration has reached a plateau.

2.2. Sample Collection and Preparation

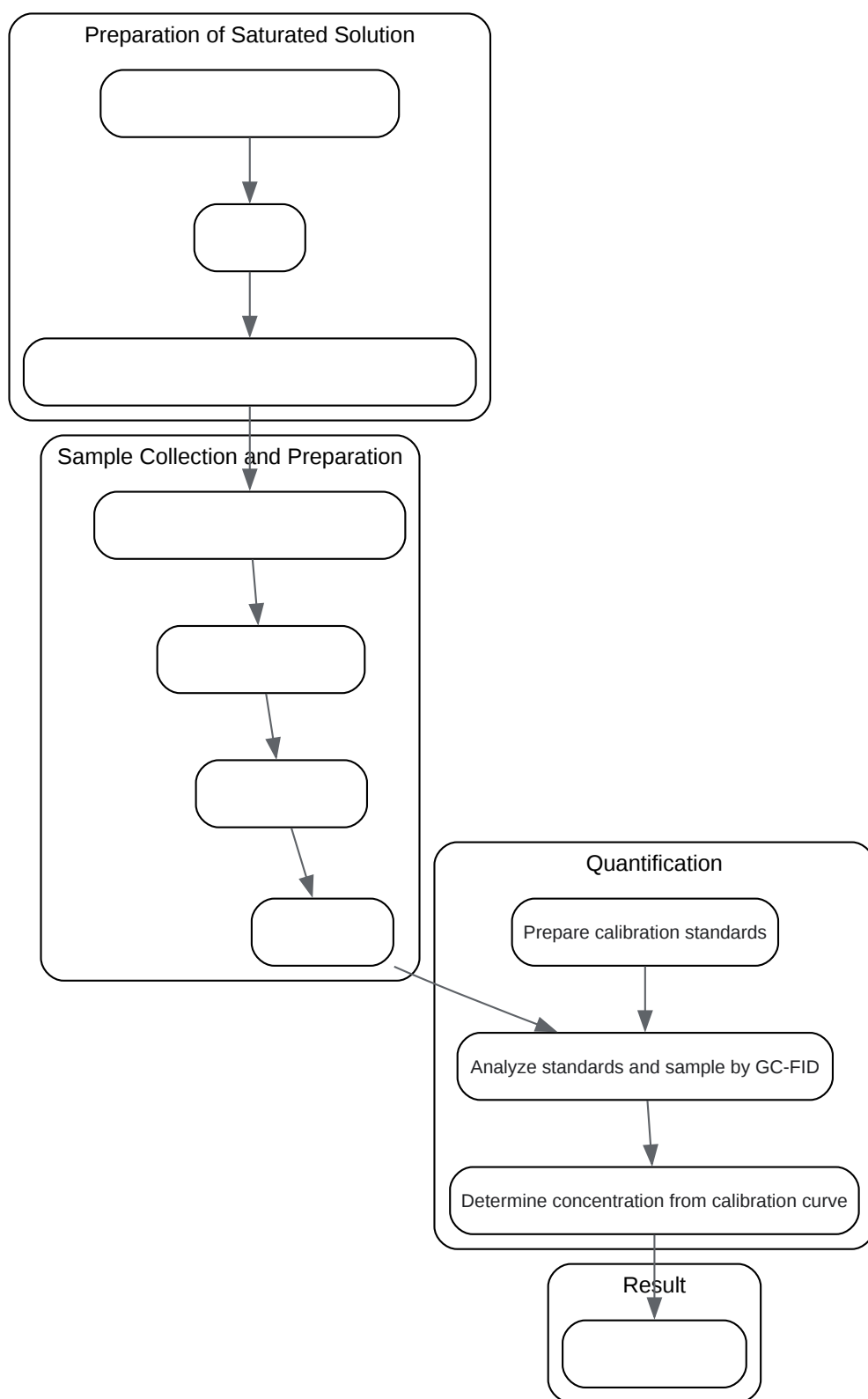
- After the equilibration period, cease agitation and allow the flasks to stand undisturbed in a temperature-controlled environment for at least 24 hours to allow the excess solid to settle.
- Carefully withdraw an aliquot of the supernatant using a syringe.
- Immediately filter the aliquot through a syringe filter into a clean vial to remove any undissolved microparticles.
- Accurately dilute the filtered supernatant with the solvent to a concentration within the calibrated range of the analytical method.

2.3. Quantification by Gas Chromatography (GC-FID)

- Instrument Conditions (Example):
 - Column: HP-5 (or equivalent), 30 m x 0.25 mm ID, 0.25 μ m film thickness
 - Injector Temperature: 250 °C
 - Detector Temperature: 280 °C
 - Oven Program: Initial temperature of 60 °C, hold for 2 minutes, ramp to 240 °C at 10 °C/min, hold for 5 minutes.
 - Carrier Gas: Helium
 - Injection Volume: 1 μ L (split or splitless, depending on concentration)
- Calibration: Prepare a series of standard solutions of α -Fenchol in the solvent of interest at known concentrations. Analyze these standards to generate a calibration curve.
- Sample Analysis: Inject the diluted sample into the GC-FID system and record the peak area corresponding to α -Fenchol.
- Calculation: Determine the concentration of α -Fenchol in the diluted sample from the calibration curve. Calculate the original solubility in the saturated solution, taking into account the dilution factor.

Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of α -Fenchol solubility.



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Experimental Workflow for Solubility Determination

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- To cite this document: BenchChem. [solubility of alpha-Fenchol in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199718#solubility-of-alpha-fenchol-in-different-solvents]

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